

Me-indoxam: A Technical Guide to its Solubility and Stability Properties

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Compound of Interest

Compound Name: Me-indoxam

Cat. No.: B1676165

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Introduction

Me-indoxam is a notable indole derivative with significant potential in pharmacological research. A thorough understanding of its physicochemical properties, particularly solubility and stability, is paramount for its effective application in drug discovery and development. This technical guide provides an in-depth overview of the core solubility and stability characteristics of **Me-indoxam**, including detailed experimental protocols and data presented for easy interpretation.

Core Properties of Me-indoxam

Me-indoxam is recognized for its solubility in organic solvents and limited aqueous solubility. It maintains stability under standard laboratory conditions but is susceptible to degradation under extreme pH and temperature variations.

Quantitative Solubility Data

Precise quantitative solubility data for **Me-indoxam** is not readily available in public literature. However, based on the known behavior of structurally similar indole and oxindole derivatives, the following table provides estimated solubility values. It is crucial to note that these are representative values and experimental determination is recommended for specific applications.

Solvent	Estimated Solubility (mg/mL)
Dimethyl Sulfoxide (DMSO)	> 20
Ethanol	~ 10
Methanol	~ 10
Water	< 0.1
Phosphate-Buffered Saline (PBS) pH 7.4	~ 0.5 (as a 1:1 solution with ethanol)[1]

Stability Profile

The stability of **Me-indoxam** is a critical factor in its handling, storage, and formulation. While stable under ambient conditions, its degradation is accelerated by exposure to harsh acidic, basic, and thermal environments.

pH-Dependent Stability

The indole nucleus of **Me-indoxam** is susceptible to hydrolysis, particularly under strong acidic or alkaline conditions. At low pH, protonation of the indole ring can occur, leading to instability[2]. Under basic conditions, hydrolysis of ester or amide functionalities, if present in a manner similar to other indole derivatives, can be expected[3].

Thermal Stability

Elevated temperatures can induce thermal degradation of **Me-indoxam**. Studies on similar alkaloid structures have shown that degradation can be observed at temperatures above 60°C[4]. The exact degradation profile and products for **Me-indoxam** would require specific experimental investigation.

Experimental Protocols

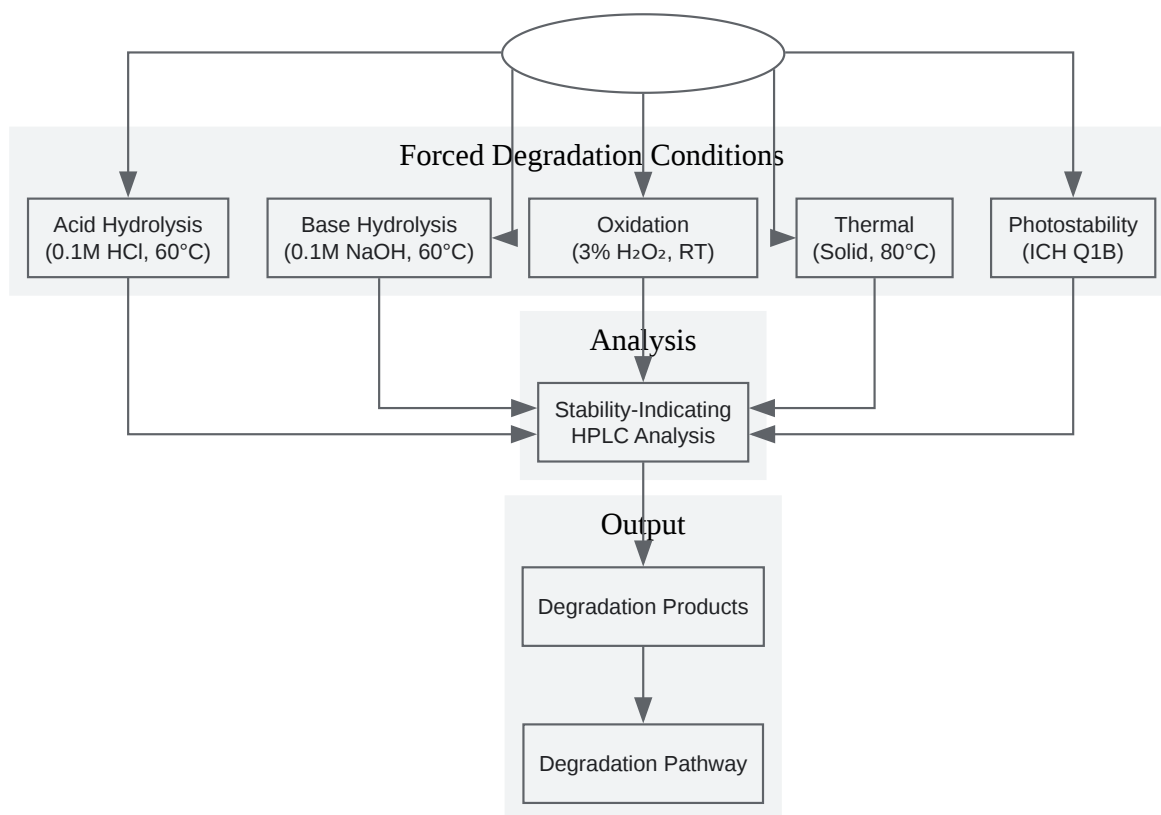
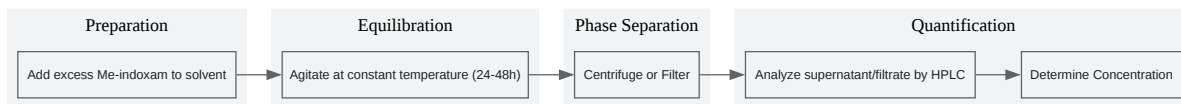
To facilitate further research and validation, this section details the methodologies for determining the solubility and stability of **Me-indoxam**.

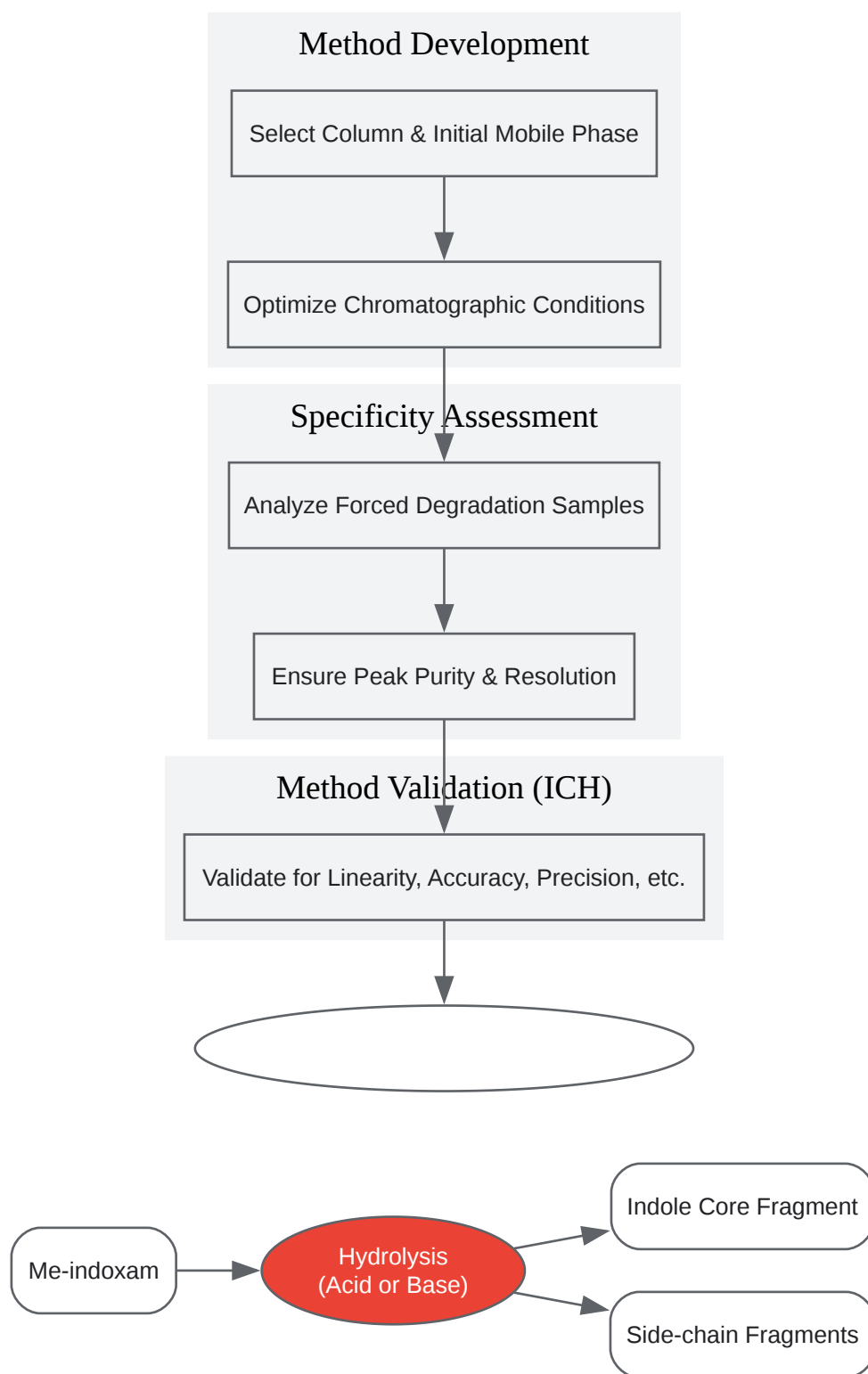
Solubility Determination: Shake-Flask Method

The shake-flask method is a reliable technique for determining the thermodynamic solubility of a compound[5][6][7][8][9].

Methodology:

- **Preparation of Saturated Solution:** An excess amount of **Me-indoxam** is added to a known volume of the selected solvent (e.g., water, buffer, organic solvent) in a glass flask.
- **Equilibration:** The flask is sealed and agitated in a temperature-controlled shaker bath for a defined period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The suspension is centrifuged or filtered (using a filter that does not bind the compound) to separate the undissolved solid from the saturated solution.
- **Quantification:** The concentration of **Me-indoxam** in the clear supernatant or filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Data Analysis:** The solubility is expressed as mg/mL or mol/L.





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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. Indole - Wikipedia [en.wikipedia.org]
- 3. Hydrolysis of indole-3-acetic Acid esters exposed to mild alkaline conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Shake-Flask Aqueous Solubility assay (Kinetic solubility) [protocols.io]
- 6. downloads.regulations.gov [downloads.regulations.gov]
- 7. bioassaysys.com [bioassaysys.com]
- 8. diposit.ub.edu [diposit.ub.edu]
- 9. Shake-Flask Solubility Assay - Enamine [enamine.net]
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